An In-depth Technical Guide to 2,3-Difluoropyridine

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Compound of Interest

Compound Name:	*2,3-Difluoropyridine*
CAS No.:	*1513-66-2*
Cat. No.:	*B050371*

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Abstract

2,3-Difluoropyridine is a fluorinated heterocyclic compound of significant interest in the pharmaceutical, agrochemical, and materials science sectors. Its unique electronic properties, conferred by the two adjacent fluorine atoms on the pyridine ring, make it a valuable building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of the core molecular and physicochemical properties of **2,3-Difluoropyridine**, delves into its synthesis and reactivity, outlines its primary applications, and presents essential protocols for its safe handling and use in a laboratory setting. This document is intended for researchers, chemists, and drug development professionals who utilize fluorinated intermediates in their discovery and development pipelines.

Core Molecular Properties

The foundational attributes of any chemical compound are its formula and molecular weight, which dictate its stoichiometry and are the basis for all quantitative experimental work.

Chemical Formula

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The empirical and molecular formula for **2,3-Difluoropyridine** is $C_5H_3F_2N$[1][2][3]. This formula indicates that each molecule is composed of a five-carbon, three-hydrogen pyridine ring substituted with two fluorine atoms.

Molecular Weight

The molecular weight (molar mass) of **2,3-Difluoropyridine** is calculated from the atomic weights of its constituent atoms:

- (5 x Carbon) + (3 x Hydrogen) + (2 x Fluorine) + (1 x Nitrogen)
- (5 x 12.011) + (3 x 1.008) + (2 x 18.998) + (1 x 14.007) = 115.08 g/mol [1][2][3].

This value is fundamental for converting between mass and moles in reaction calculations, ensuring precise stoichiometric control. The exact mass is 115.02335542 Da[2].

Physicochemical and Spectroscopic Characteristics

The physical and spectral properties of **2,3-Difluoropyridine** are critical for its purification, handling, and structural confirmation. These characteristics are consistent with a small, moderately polar organofluorine compound.

Key Physicochemical Data

The essential physical properties of **2,3-Difluoropyridine** are summarized in the table below. These values are crucial for planning experimental procedures such as distillation, extraction, and long-term storage.

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Property	Value	Source(s)
CAS Number	1513-66-2	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1][4][5]
Density	1.265 g/mL at 25 °C	[1][4]
Boiling Point	118-126 °C	[1][4][5]
Refractive Index (n20/D)	1.427	[1][4]
Flash Point	26.7 °C (closed cup)	
Solubility	Soluble in chloroform, methanol	[4][5]

Spectroscopic Profile

Spectroscopic data is indispensable for verifying the identity and purity of **2,3-Difluoropyridine** after synthesis or before use. While specific spectra are instrument-dependent, the expected characteristics are as follows:

- ^{1}H NMR: The proton NMR spectrum will show signals in the aromatic region, with coupling patterns and chemical shifts influenced by the electronegative fluorine and nitrogen atoms.
- ^{19}F NMR: This is a critical technique for fluorinated compounds. Two distinct resonances are expected, with their coupling confirming the 2,3-substitution pattern.
- ^{13}C NMR: The carbon spectrum will display five signals for the pyridine ring, with the C-F carbons showing characteristic large one-bond coupling constants (^{1}JCF).
- Mass Spectrometry (MS): The molecular ion peak (M+) will appear at m/z = 115, corresponding to the molecular weight.
- Infrared (IR) Spectroscopy: The spectrum will feature characteristic peaks for C-F stretching vibrations, typically in the 1100-1400 cm^{-1} region, along with C=C and C=N stretching vibrations of the aromatic ring[6].

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Synthesis and Reactivity

Synthesis Strategies

2,3-Difluoropyridine is typically synthesized via halogen exchange (Halex) reactions from polychlorinated or polybrominated pyridine precursors. A common industrial approach involves the fluorination of a trichloropyridine, such as 2,3,5-trichloropyridine, using a fluoride salt as the fluorinating agent[7][8].

Key considerations for this synthesis include:

- Fluorinating Agent: While cesium fluoride (CsF) is highly reactive, the more economical potassium fluoride (KF) is often used, sometimes in combination with a phase-transfer catalyst to enhance its reactivity[7][8].
- Solvent: High-boiling polar aprotic solvents like sulfolane or dimethyl sulfoxide (DMSO) are required to achieve the high temperatures (180-240 °C) necessary for the substitution to occur[7][8].
- Reaction Control: The reaction is often staged, with an initial lower temperature phase to favor monofluorination, followed by a higher temperature phase to drive the reaction to the desired difluorinated product[7].

Core Reactivity

The reactivity of **2,3-Difluoropyridine** is dominated by the electron-withdrawing nature of the fluorine atoms and the ring nitrogen, which makes the pyridine ring highly electron-deficient. This property makes it an excellent substrate for Nucleophilic Aromatic Substitution (S_NAr) reactions. Nucleophiles will preferentially attack the positions activated by the fluorine atoms, typically leading to the displacement of one of the fluoride ions. This reactivity is the cornerstone of its utility as a synthetic building block.

Applications in Research and Development

The strategic incorporation of fluorine atoms can significantly enhance the pharmacological properties of a molecule, including metabolic stability, binding affinity, and lipophilicity[9][10]. Consequently, **2,3-Difluoropyridine** and its derivatives are valuable intermediates in several research areas.

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- Pharmaceutical Synthesis: It serves as a key building block for active pharmaceutical ingredients (APIs)[11][12]. The difluoropyridine motif is found in compounds developed as inhibitors of enzymes like 11-β hydroxysteroid dehydrogenase and as mineralocorticoid receptor antagonists[5]. Its use streamlines the synthesis of complex drug candidates by providing a pre-fluorinated core[9].

- Agrochemical Development: Similar to pharmaceuticals, fluorinated compounds are crucial in modern agrochemicals[9][13]. The **2,3-difluoropyridine** scaffold is used to create herbicides, insecticides, and fungicides with enhanced efficacy and stability[12][14].

- Materials Science: Organofluorine compounds are used to create advanced materials, such as fluoropolymers, with desirable properties like thermal stability and chemical resistance[13].

Experimental Workflow and Safety Protocols

General Workflow for S_NAr Reaction

The following diagram illustrates a typical laboratory workflow for using **2,3-Difluoropyridine** in a nucleophilic aromatic substitution reaction, a common application.

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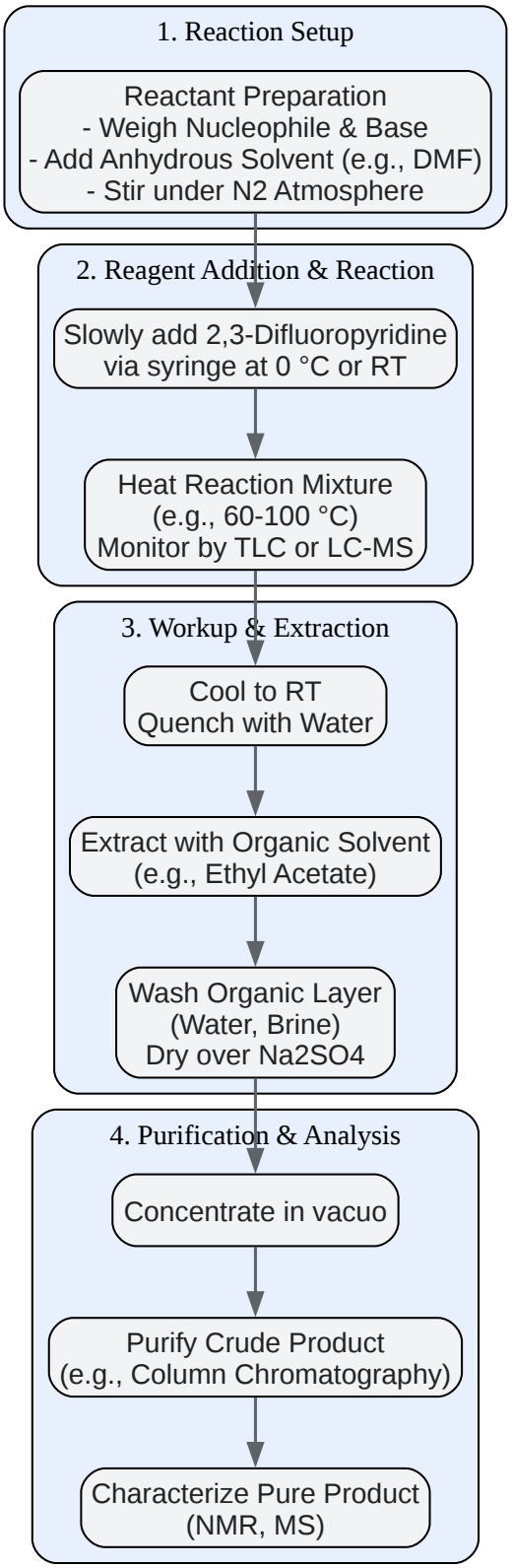

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Caption: General workflow for a Nucleophilic Aromatic Substitution (S_NAr) reaction.

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Safety and Handling

2,3-Difluoropyridine is a flammable liquid and is harmful if swallowed or in contact with eyes[2]. Strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a flame-retardant lab coat[12][15].
- Ventilation: Handle this compound exclusively in a well-ventilated chemical fume hood to avoid inhalation of vapors[12][15][16].
- Ignition Sources: **2,3-Difluoropyridine** is a flammable liquid[2][17]. Keep it away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment. Ensure proper grounding of containers to prevent static discharge[15][17][18].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids[4][15][17]. It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C[4][5].
- Spill & Disposal: Absorb spills with an inert material (e.g., vermiculite) and place in a sealed container for disposal. Dispose of contents and container to an approved waste disposal plant in accordance with local regulations[15][17].

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[15].
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing[15].
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention[15][17].
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist[15].

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